

# Chemical and Analytical Properties of Methyl Arachidate

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## Compound Focus: Methyl arachidate

CAS No.: 1120-28-1

Cat. No.: S586949

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**CAS Number:** 1120-28-1 **Molecular Formula:** C<sub>21</sub>H<sub>42</sub>O<sub>2</sub> **Molecular Weight:** 326.56 g/mol [1]

**Methyl arachidate**, also known as methyl eicosanoate, is a fatty acid methyl ester (FAME) derived from arachidic acid (eicosanoic acid). It serves primarily as an **analytical standard** in chromatographic analyses of natural oils and possesses documented biological activity as a **leukotriene A4 hydrolase (LTA4H) inhibitor** [2] [1].

The table below summarizes its key physicochemical properties:

Property	Value/Specification	Method/Comment
Purity	≥99.0% (GC)	Quality for analytical standard [2]
Appearance	White to off-white solid, wax-like	Neat form [2] [1]
Melting Point	45-49 °C	Lit. range [2]
Boiling Point	215-216 °C at 10 mmHg	Lit. value [2]
Solubility	Soluble in alcohol, ether, DMSO; insoluble in water	[2] [1]

Property	Value/Specification	Method/Comment
Primary Application	Analytical Standard for GC, HPLC	Analysis of FAMES in natural oils [2]
Biological Activity	LTA4H Inhibitor	For research use only [1]

## Detailed Experimental Protocols

### Protocol 1: Fatty Acid Methyl Ester (FAME) Derivatization for GC Analysis

This is a fundamental sample preparation step for analyzing fatty acid profiles in natural oils.

- **Principle:** Free fatty acids or those from saponified triglycerides are derivatized into more volatile methyl esters for Gas Chromatography (GC) analysis.
- **Materials:**
  - **Methyl arachidate** analytical standard (e.g., Sigma-Aldrich Cat. No. 10941) [2]
  - Oil sample
  - Methanol (anhydrous)
  - Boron trifluoride (BF<sub>3</sub>) in methanol (~10-14%) or other acidic catalysts (e.g., HCl/methanol) [2]
  - Hexane or heptane
  - Anhydrous sodium sulfate
  - Nitrogen evaporator
- **Procedure:**
  - **Saponification (if using triglycerides):** Weigh ~100 mg of oil sample into a flask. Add 4 mL of methanolic NaOH solution (0.5 N). Reflux for 5-10 minutes until the solution is clear.
  - **Esterification:** Add 5 mL of the BF<sub>3</sub>-methanol reagent to the flask. Continue refluxing for 2-5 minutes.
  - **Extraction:** Cool the mixture and transfer to a separatory funnel. Add 5-10 mL of saturated NaCl solution and 5 mL of hexane. Shake vigorously and allow phases to separate. Collect the upper organic layer containing the FAMES.
  - **Drying:** Pass the hexane layer through a small bed of anhydrous sodium sulfate.
  - **Concentration:** Gently evaporate the solvent under a stream of nitrogen. Reconstitute the residue in a known volume of hexane for GC injection.

- **Quality Control:** A calibration curve should be prepared using the **methyl arachidate** analytical standard to ensure accurate quantification.

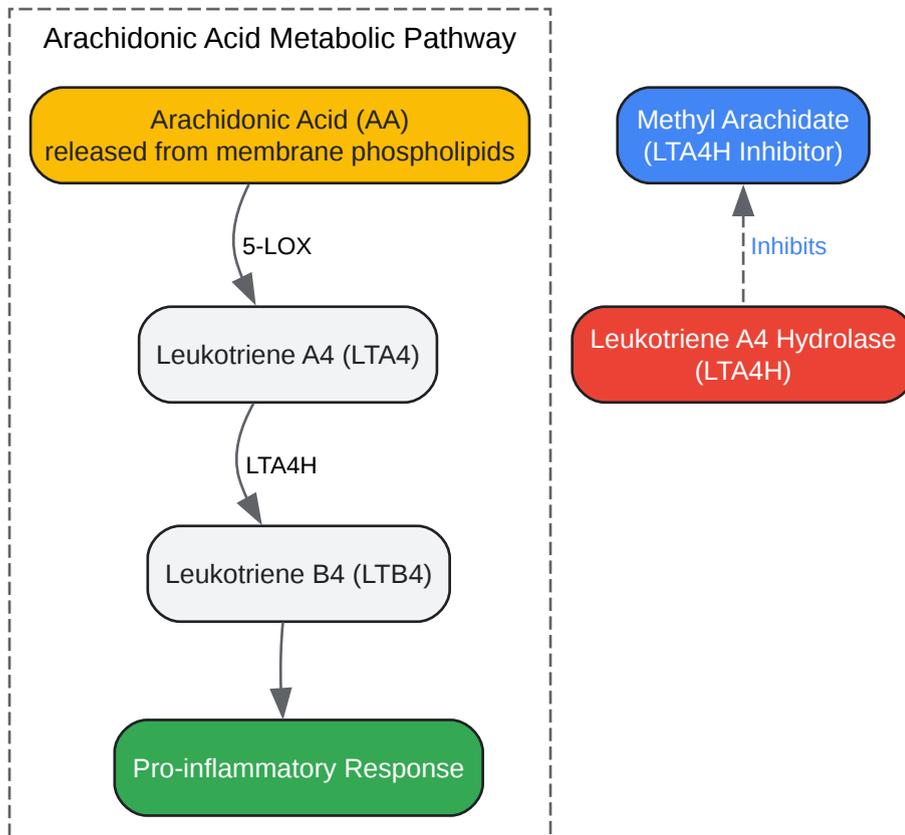
## Protocol 2: Gas Chromatography (GC) Analysis of FAMES

This protocol details the instrumental analysis of derivatized samples.

- **Materials & Instrumentation:**
  - **GC System:** Equipped with a Flame Ionization Detector (FID) or Mass Spectrometer (MS) [2]
  - **Column:** Fused-silica capillary column with a polar stationary phase (e.g., CP-Sil 88, SP-2560, or equivalent, 100m length recommended for optimal FAME separation)
  - **Carrier Gas:** Helium or Hydrogen
  - **Standards:** **Methyl arachidate** and other relevant FAME standards for calibration and identification.
- **GC-FID Conditions (Example):**
  - **Injector Temperature:** 250 °C
  - **Detector Temperature:** 260 °C
  - **Oven Program:** Initial temperature 140 °C (hold 5 min), ramp at 4 °C/min to 240 °C (hold 15 min).
  - **Injection Volume:** 1 µL (split mode, split ratio 1:50)
  - **Carrier Gas Flow:** 1.0 mL/min constant flow
- **Data Analysis:** Identify **methyl arachidate** and other FAMES in the sample by comparing their retention times with those of the authentic standards. Quantify using the internal or external standard method.

## Biological Relevance & Signaling Pathways

**Methyl arachidate** is identified as a natural compound with inhibitory activity against **leukotriene A4 hydrolase (LTA4H)** [1]. LTA4H is a key enzyme in the **arachidonic acid (AA) metabolic pathway**, converting LTA4 to LTB4, a potent pro-inflammatory mediator. This pathway is central to inflammation and its related diseases. The following diagram illustrates this signaling pathway and the point of inhibition by **methyl arachidate**.

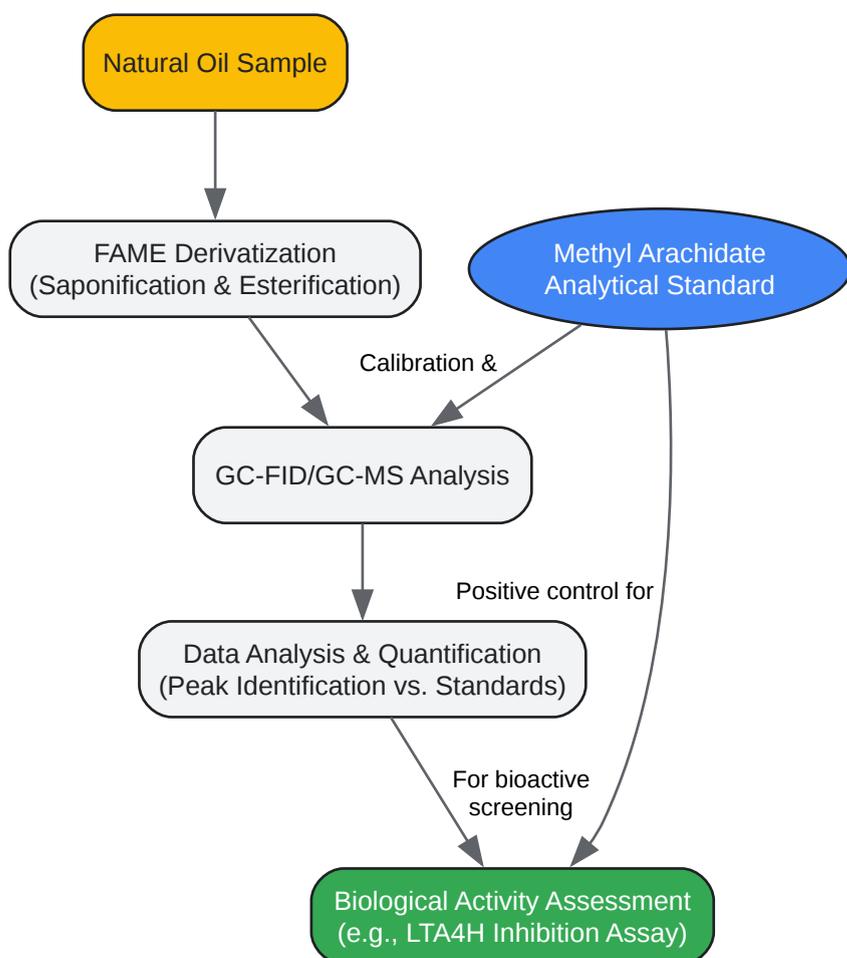


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**Diagram 1: Methyl arachidate** inhibits the conversion of LTA4 to LTB4, a key step in the inflammatory pathway.

## Integrated Workflow for Natural Oil Analysis

The overall process, from sample preparation to data interpretation, is summarized in the following workflow diagram.



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**Diagram 2:** Integrated workflow for the analysis of **methyl arachidate** and other FAMES in natural oils, from chemical characterization to biological activity screening.

## Key Applications Summary

- **Quantitative Analysis:** Serves as a critical standard for quantifying C20:0 fatty acid content in natural oils (e.g., coffee oil, biodiesel, botanical extracts) using GC-FID/GC-MS [2].
- **Bioactive Compound Screening:** Its identified role as an LTA4H inhibitor [1] makes it a reference compound for screening the anti-inflammatory potential of natural oils.
- **Method Validation:** Used to validate new analytical methods, such as GC coupled with differential ion mobility spectrometry (DMS) for complex FAME separations [2].

## Important Notes & Safety

- **Storage:** The **methyl arachidate** analytical standard has a limited shelf life. It must be stored at **-20°C**, and the expiry date on the label should be strictly observed [2].
- **Handling:** Use appropriate personal protective equipment (PPE) including gloves and eyeshields [2].
- **Intended Use:** **Methyl arachidate** is "for research use only. We do not sell to patients." [1].

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## References

1. Methyl arachidate (Methyl icosanoate) | LTA4H Inhibitor [medchemexpress.com]
2. Methyl arachidate analytical standard 1120-28-1 [sigmaaldrich.com]

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